

Application Notes and Protocols: Pentaerythritol Distearate as a Rheology Modifier in Complex Fluids

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Compound of Interest

Compound Name: Pentaerythritol Distearate

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Introduction

Pentaerythritol Distearate (PEDS) is a non-ionic surfactant and ester formed from the esterification of pentaerythritol and stearic acid.[1][2] In the realm of complex fluids, such as emulsions, creams, and lotions, PEDS serves as a versatile rheology modifier, emulsifier, and texturizer.[1][3] Its primary functions are to enhance viscosity, improve the stability of formulations, and impart a desirable sensory profile.[1] PEDS is often utilized as an alternative to traditional waxes and fatty alcohols, offering a non-waxy and smooth skin feel.[1] This document provides detailed application notes and experimental protocols for evaluating the performance of **Pentaerythritol Distearate** as a rheology modifier.

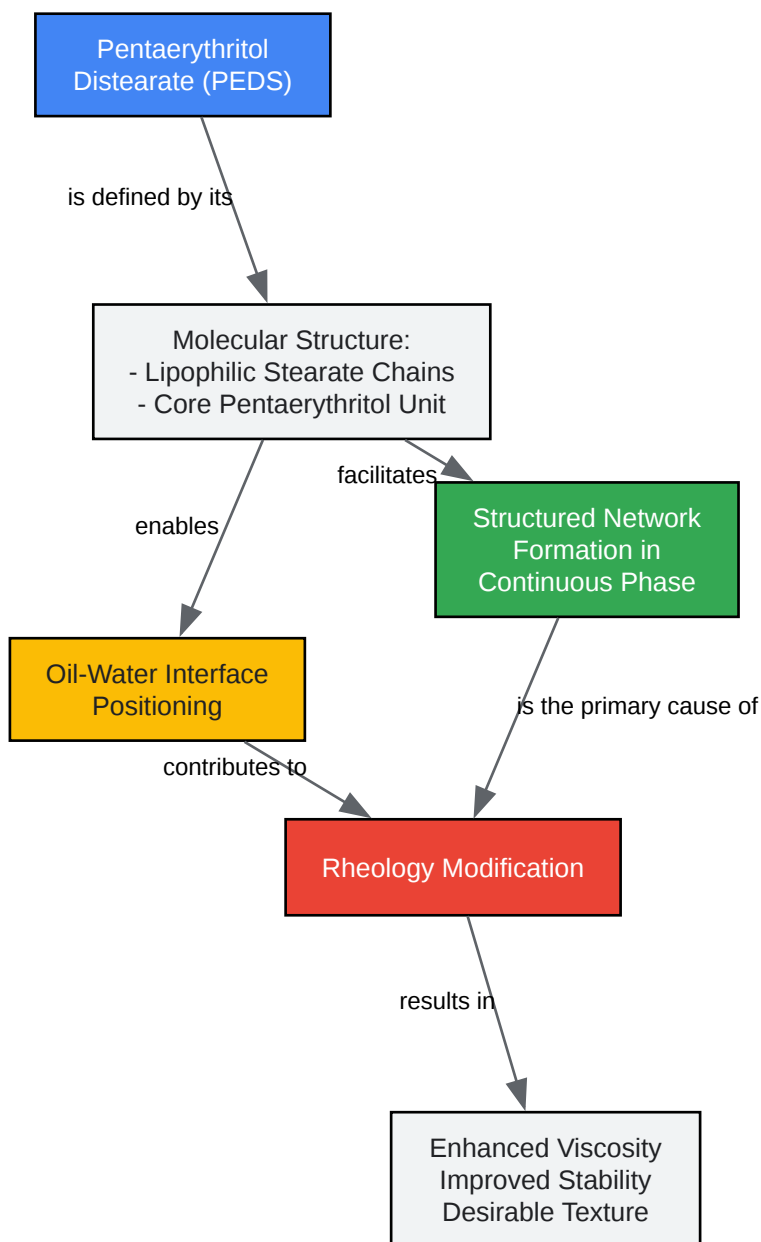
Physicochemical Properties

Pentaerythritol Distearate is a white to off-white, wax-like solid at room temperature.[1] Key properties are summarized in the table below.

Property	Value	Reference
INCI Name	PENTAERYTHRITYL DISTEARATE	[2]
CAS Number	13081-97-5	[1]
Molecular Formula	C41H80O6	[1]
Molecular Weight	669.07 g/mol	[1]
Appearance	White to off-white wax-like pellets or powder	[1]
Melting Point	Approximately 72°C	[4]
Solubility	Soluble in oil; insoluble in water	[2]
Typical Usage Level	1-5% in cosmetic formulations	[1]

Mechanism of Action as a Rheology Modifier

Pentaerythritol Distearate's ability to modify the rheology of complex fluids stems from its molecular structure. The long, saturated stearate chains provide lipophilic character, while the core pentaerythritol unit with its remaining free hydroxyl groups offers some hydrophilicity. In oil-in-water (o/w) emulsions, PEDS orients itself at the oil-water interface, reducing interfacial tension and acting as an emulsifier.[1] Its primary thickening effect, however, is attributed to the formation of a structured network within the continuous phase of the formulation. This network, composed of crystalline PEDS and entrapped solvent, physically restricts the movement of the dispersed phase, thereby increasing the viscosity and yield stress of the system. This contributes to the overall stability and texture of the product.[5]



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PEDS Structure-Function Relationship

Quantitative Data and Performance

While direct quantitative rheological data for **Pentaerythritol Distearate** is not extensively available in public literature, its performance can be inferred from qualitative descriptions and comparison with analogous materials like Pentaerythritol Tetrastearate (PETS). PEDS is reported to have a stronger thickening ability compared to common texturizers like Myristyl

Myristate (MM) and Cetyl Palmitate (CP).[4] The following table summarizes the expected rheological impact of PEDS in a typical o/w emulsion.

Parameter	Expected Performance of PEDS (1-5% w/w)
Viscosity	Significant increase in viscosity, proportional to concentration.
Shear Thinning Behavior	Formulations are expected to be non-Newtonian and exhibit shear-thinning properties, meaning viscosity decreases with increasing shear rate. This is desirable for cosmetic products, as it allows for easy application with a rich feel at rest.
Yield Stress	A measurable yield stress is anticipated, which helps in stabilizing emulsions by preventing the settling of suspended particles.
Temperature Stability	The rheological properties are expected to be temperature-dependent, with viscosity generally decreasing at higher temperatures. The melting point of PEDS is a critical factor in formulation processing.
Thixotropy	Formulations containing PEDS may exhibit thixotropic behavior, where the viscosity recovers over time after the cessation of shear. This contributes to good sensory properties and stability.

Experimental Protocols

The following protocols are designed to characterize the rheological properties of a complex fluid formulated with **Pentaerythritol Distearate**.

Preparation of a Model Oil-in-Water (o/w) Emulsion

Objective: To prepare a stable o/w emulsion containing **Pentaerythritol Distearate** for rheological analysis.

Materials:

- **Pentaerythritol Distearate**
- Mineral Oil (or other suitable oil phase)
- Deionized Water
- Primary Emulsifier (e.g., Polysorbate 80)
- Preservative (e.g., Phenoxyethanol)

Procedure:

- **Oil Phase Preparation:** In a beaker, combine the mineral oil and **Pentaerythritol Distearate**. Heat to 75-80°C with gentle stirring until all components are melted and homogenous.
- **Aqueous Phase Preparation:** In a separate beaker, combine the deionized water, primary emulsifier, and preservative. Heat to 75-80°C with stirring.
- **Emulsification:** Slowly add the hot oil phase to the hot aqueous phase with continuous high-shear mixing (e.g., using a homogenizer) for 5-10 minutes.
- **Cooling:** Continue gentle stirring and cool the emulsion to room temperature.
- **Final Adjustment:** Adjust the pH if necessary and add any temperature-sensitive ingredients below 40°C.

Rheological Measurements

Objective: To quantify the viscosity, shear-thinning behavior, and viscoelastic properties of the formulation.

Apparatus: A rotational rheometer with temperature control, equipped with parallel plate or cone-and-plate geometry.

Methodology:

- **Sample Loading:** Place an adequate amount of the sample onto the lower plate of the rheometer to ensure the gap is completely filled.
- **Equilibration:** Allow the sample to equilibrate at the desired temperature (e.g., 25°C) for a set period.
- **Shear Rate Sweep:** Perform a shear rate sweep from a low shear rate (e.g., 0.1 s⁻¹) to a high shear rate (e.g., 100 s⁻¹) and back down to the low shear rate.
- **Data Analysis:** Plot viscosity as a function of shear rate. The resulting flow curve will indicate the shear-thinning nature of the fluid. The area between the upward and downward curves can indicate the degree of thixotropy.

Methodology:

- **Amplitude Sweep:** First, perform a strain or stress amplitude sweep at a constant frequency to determine the linear viscoelastic region (LVER), where the storage modulus (G') and loss modulus (G'') are independent of the applied strain/stress.
- **Frequency Sweep:** Within the LVER, perform a frequency sweep (e.g., from 0.1 to 100 rad/s) at a constant strain/stress.
- **Data Analysis:** Plot G' and G'' as a function of frequency. In a structured fluid, G' will typically be greater than G'', indicating a more solid-like (elastic) behavior at rest.

Stability Testing

Objective: To assess the physical stability of the formulation over time and under stress conditions.

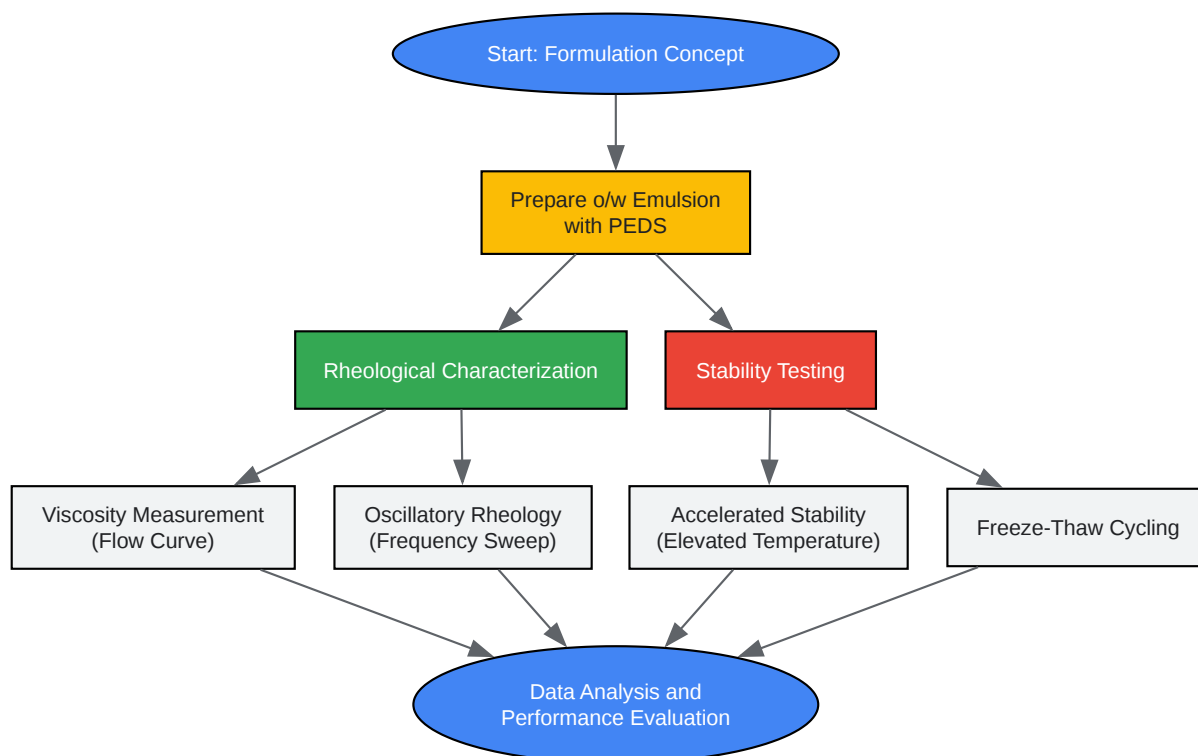
Procedure:

- Store samples of the formulation at elevated temperatures (e.g., 40°C and 50°C) for a period of 1 to 3 months.

- At regular intervals, evaluate the samples for any signs of instability such as phase separation, creaming, or significant changes in viscosity and appearance.

Procedure:

- Subject the formulation to a series of freeze-thaw cycles (e.g., 24 hours at -10°C followed by 24 hours at room temperature).
- After each cycle, visually inspect the sample for any changes in homogeneity, texture, or evidence of phase separation.



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Experimental Workflow for PEDS Evaluation

Conclusion

Pentaerythritol Distearate is an effective rheology modifier for complex fluids, particularly in cosmetic and pharmaceutical applications. It provides significant viscosity enhancement, shear-thinning properties, and contributes to the overall stability and sensory experience of the final product. The experimental protocols outlined in this document provide a framework for the systematic evaluation of PEDS in various formulations. Further research to generate and publish quantitative rheological data for PEDS under different conditions would be highly valuable to the scientific community.

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